

Toxicological Profile of 4-Chlorophenylacetic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Chlorophenylacetic acid

Cat. No.: B131930

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Executive Summary

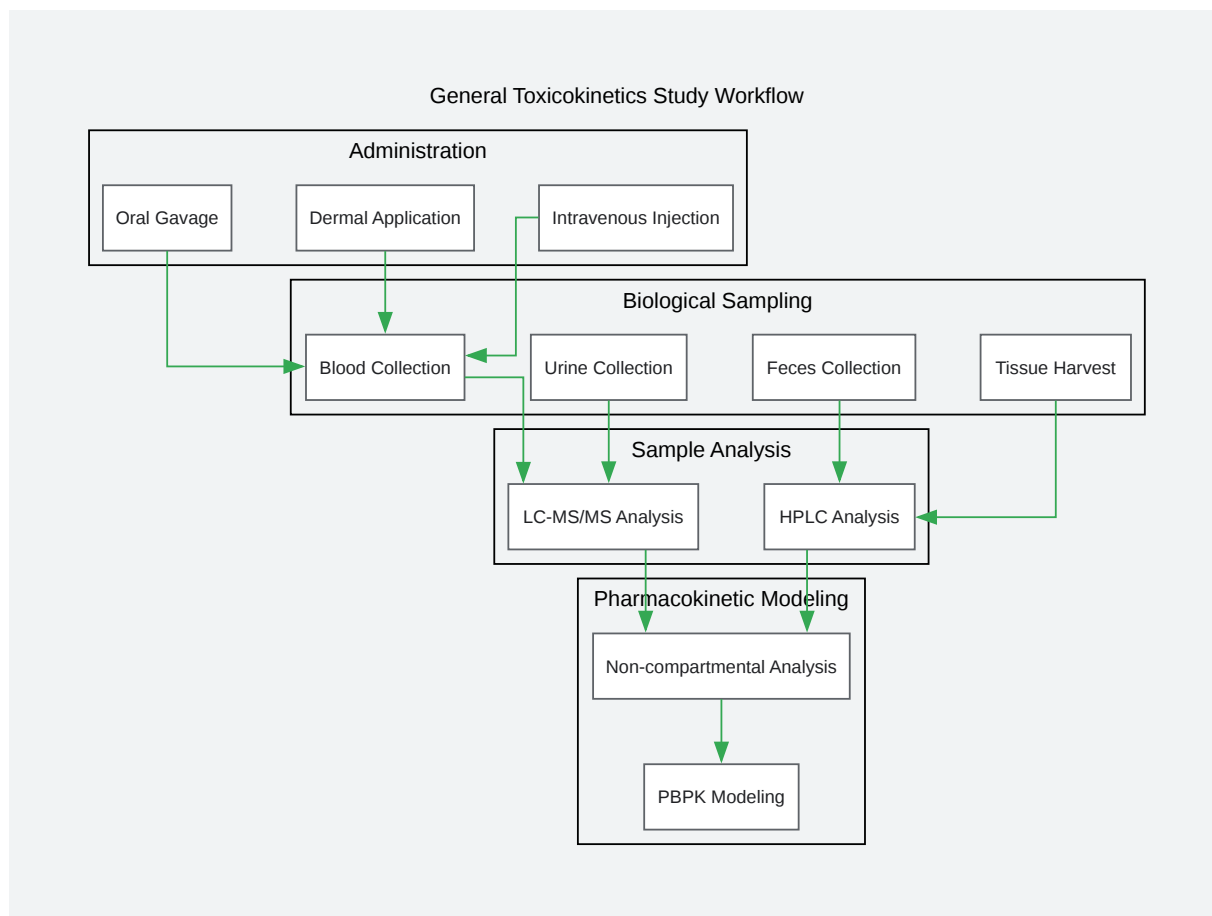
4-Chlorophenylacetic acid (4-CPA), a chlorinated derivative of phenylacetic acid, has garnered attention for its potential therapeutic applications, including as an antitumor agent. This technical guide provides a comprehensive overview of the current toxicological data on 4-CPA to support its evaluation for drug development. The available data indicates that 4-CPA possesses moderate acute toxicity. Its primary mechanism of action appears to be the inhibition of aromatase and interference with estrogen signaling pathways. While comprehensive data on chronic, reproductive, and developmental toxicity for 4-CPA is limited, information from structurally related compounds such as 2,4-dichlorophenoxyacetic acid (2,4-D) and 2-methyl-4-chlorophenoxyacetic acid (MCPA) offers valuable insights into its potential long-term effects. Further targeted studies are warranted to fully characterize the safety profile of **4-Chlorophenylacetic acid**.

Chemical and Physical Properties

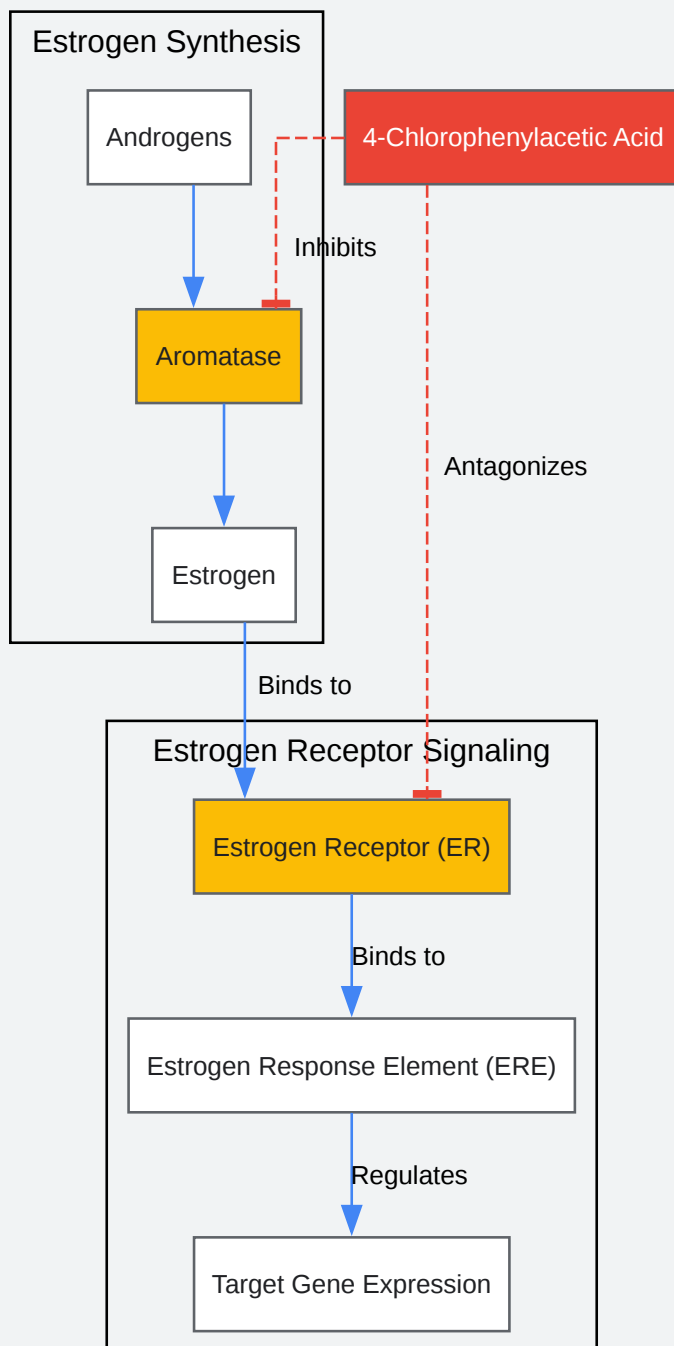
Property	Value
CAS Number	1878-66-6
Molecular Formula	C ₈ H ₇ ClO ₂
Molecular Weight	170.59 g/mol
Appearance	White to off-white crystalline powder
Melting Point	102-105 °C
Solubility	Soluble in ethanol

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

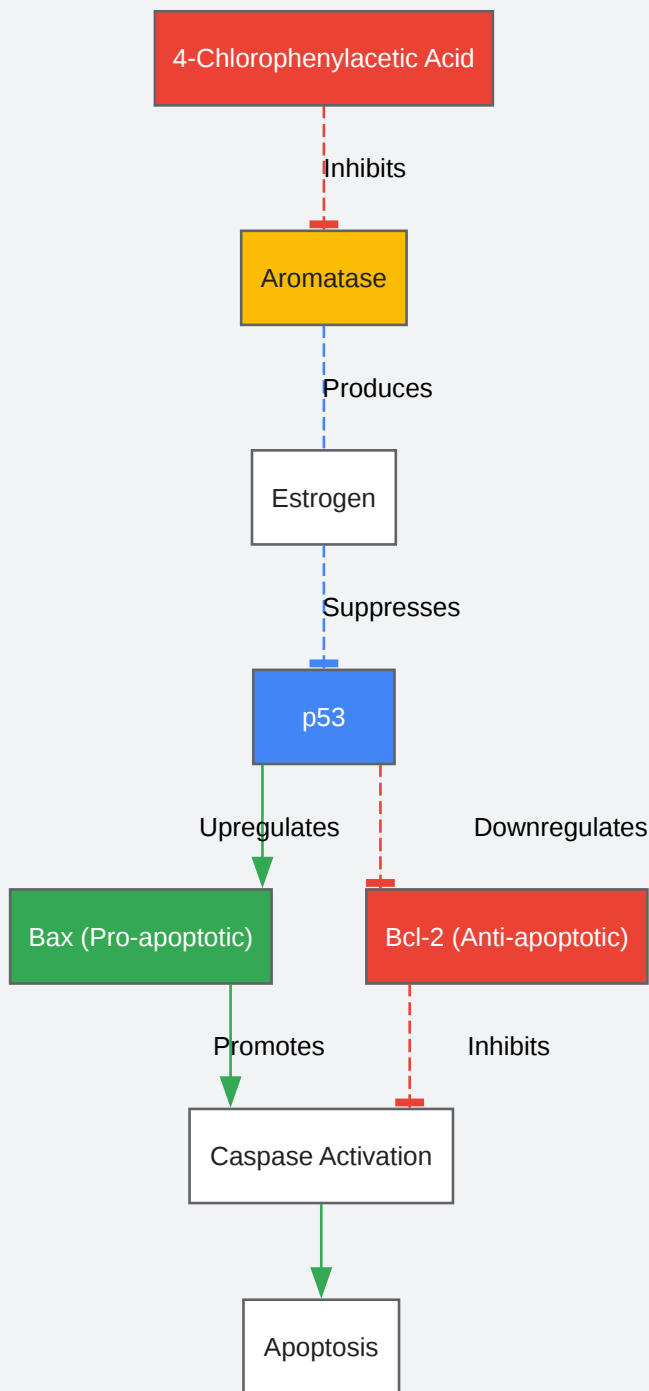
While specific toxicokinetic studies for **4-Chlorophenylacetic acid** are not extensively detailed in the public domain, general principles of absorption, distribution, metabolism, and excretion (ADME) for chlorophenoxy acids can be inferred. These compounds are generally well-absorbed orally, distributed to various tissues, metabolized in the liver, and excreted primarily via the urine.^{[1][2][3]} The following diagram illustrates a generalized workflow for a toxicokinetics study.



Interference of 4-CPA with Estrogen Signaling



Proposed Apoptotic Pathway Induced by 4-CPA

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References

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